

The Indazole Scaffold in Kinase Inhibitor Design: A Strategic Technical Guide

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Compound of Interest

Compound Name: *6-Bromo-3-formyl-4-indazolecarboxylic acid*

CAS No.: 885523-80-8

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Executive Summary

The indazole (benzo[c]pyrazole) scaffold represents a "privileged structure" in modern medicinal chemistry, particularly for ATP-competitive kinase inhibition. Its planar, bicyclic heteroaromatic architecture serves as a high-fidelity bioisostere for the purine ring of ATP, enabling precise hydrogen bonding within the kinase hinge region.

This guide analyzes the structural utility of indazoles, detailing the causality between substitution patterns and kinase selectivity (SAR), providing robust synthetic pathways, and outlining self-validating experimental protocols. It is designed for medicinal chemists and pharmacologists seeking to optimize potency while mitigating off-target liabilities.

Structural Basis of Efficacy: The Hinge Interaction

The primary utility of the indazole scaffold lies in its ability to mimic the adenine moiety of ATP. However, unlike the indole scaffold, the indazole possesses two nitrogen atoms (N1 and N2), introducing a critical variable: tautomerism.

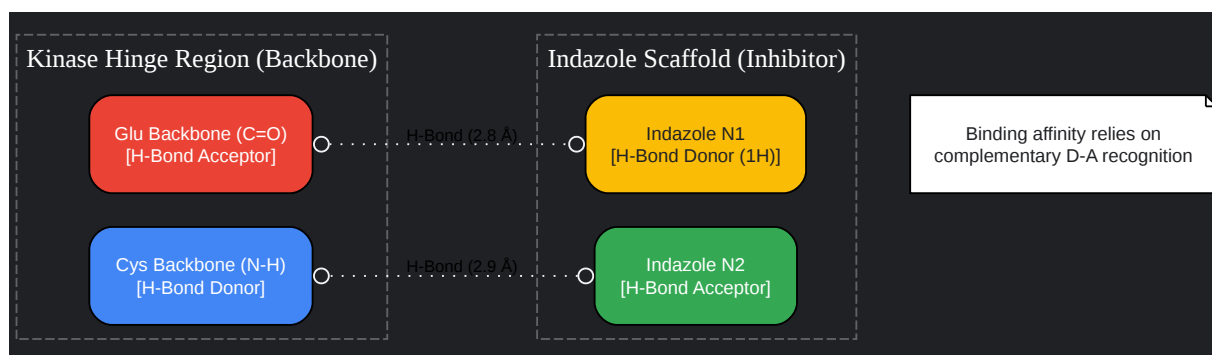
Tautomeric Tuning and H-Bonding

In solution, 1H-indazole is thermodynamically favored over 2H-indazole. However, within the hydrophobic confinement of the ATP-binding pocket, the energy penalty for tautomerization is often compensated by the formation of high-affinity hydrogen bonds with the kinase hinge region.

- Donor-Acceptor Motifs: The indazole core typically engages the hinge region (e.g., the backbone amide of Glu/Cys residues) via a bidentate interaction.
 - N1 (Pyridine-like): Acts as a Hydrogen Bond Acceptor (HBA).
 - N2 (Pyrrole-like): Acts as a Hydrogen Bond Donor (HBD) when protonated.
- Bioisosterism: This N1-acceptor/N2-donor motif closely mimics the N1/N6 motif of adenine, allowing the scaffold to "trick" the kinase into binding.

Visualization of Binding Mode

The following diagram illustrates the canonical binding mode of an indazole inhibitor (e.g., Axitinib-like) within the VEGFR2 hinge region, highlighting the critical H-bond network.



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Caption: Schematic representation of the bidentate hydrogen bonding network between the indazole core and the kinase hinge backbone residues.

Strategic Substitution & SAR

To transition from a generic ATP binder to a selective drug candidate, substituents must be strategically placed to exploit specific pockets (Gatekeeper, Solvent Front, DFG motif).

The C3 Vector: The Selectivity Switch

The C3 position is arguably the most critical vector for modification.

- Mechanism: Substituents at C3 extend towards the "Gatekeeper" residue (e.g., T315 in ABL, T790 in EGFR).
- Strategy: Bulky hydrophobic groups (e.g., styryl, aryl) at C3 can induce a "DFG-out" conformation (Type II inhibition) or exploit small gatekeepers (Type I).
- Example: In Axitinib, the C3-styryl group provides rigid extension to interact with the hydrophobic back pocket.

The C5/C6 Vectors: Solubility and Solvent Exposure

The benzene ring of the indazole (positions 4, 5, 6, 7) typically faces the solvent front or the ribose binding pocket.

- C5/C6 Modification: Ideal for attaching solubilizing groups (e.g., morpholine, piperazine) without disrupting the primary hinge binding. This is seen in Entrectinib, where the piperazine moiety improves pharmacokinetic properties.

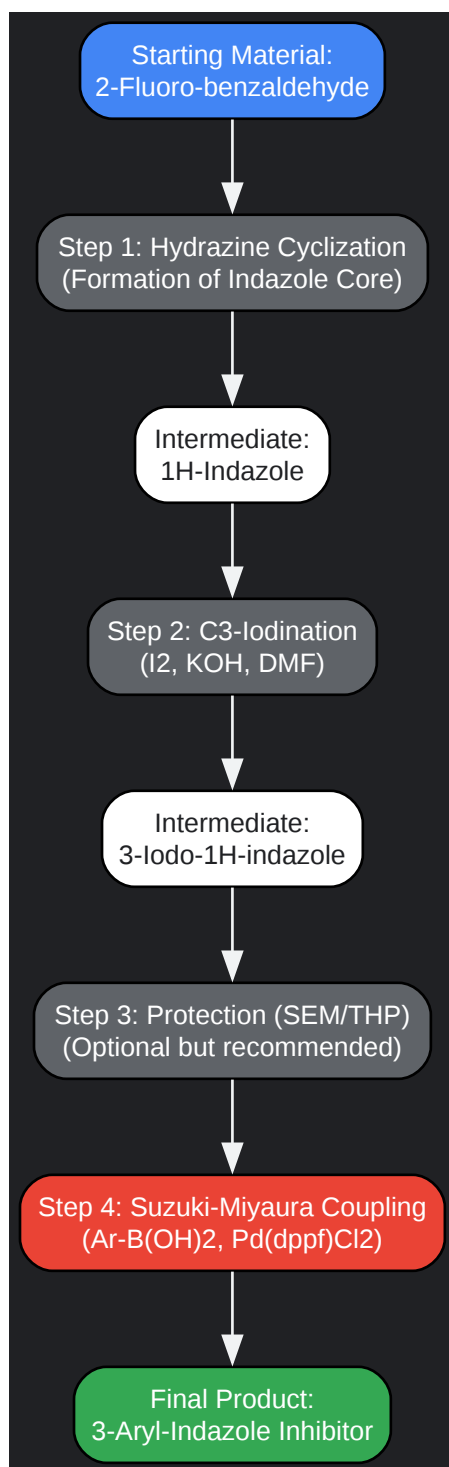
Summary of SAR Logic

Position	Target Region	Strategic Function	Common Substituents
N1/N2	Hinge Region	Primary Anchor (H-bonding)	H, Methyl (to lock tautomer), small alkyls
C3	Gatekeeper / Back Pocket	Potency & Selectivity Driver	Aryl, Heteroaryl, Styryl, Amides
C5	Solvent Front	ADME / Solubility	Solubilizing tails (Piperazine), Halogens (F, Cl)
C6	Ribose Pocket	Shape Complementarity	H, small ethers, solubilizing groups

Synthetic Methodologies

Reliable access to functionalized indazoles is a prerequisite for library generation. The following workflow describes the "Suzuki-Miyaura Strategy," which is preferred for its modularity at the C3 position.

Synthesis Workflow Diagram



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Caption: Modular synthetic route for generating 3-aryl-indazole libraries via sequential iodination and Palladium-catalyzed cross-coupling.

Detailed Protocol: Synthesis of 3-Iodo-1H-Indazole (Key Intermediate)

This protocol is self-validating; the appearance of a solid precipitate and disappearance of the starting material on TLC (Hexane:EtOAc 3:1) confirms progress.^{[1][2]}

- Reagents: 1H-Indazole (1.0 eq), Iodine (1.1 eq), KOH (1.1 eq), DMF (5 mL/mmol).
- Procedure:
 - Dissolve 1H-indazole in DMF at room temperature.
 - Add KOH pellets followed by portion-wise addition of Iodine.
 - Stir at 25°C for 4 hours. Checkpoint: Solution turns from dark purple to light orange as iodine is consumed.
 - Quench: Pour reaction mixture into 10% aqueous NaHSO₃ (sodium bisulfite) to reduce unreacted iodine.
 - Isolation: A white/yellow precipitate forms immediately. Filter, wash with water, and dry under vacuum.
 - Validation: 1H NMR (DMSO-d₆) should show loss of the C3-proton signal (typically ~8.0 ppm).

Case Studies: Clinical Validation

The translational success of the indazole scaffold is evidenced by FDA-approved oncology drugs.^[1]

Axitinib (Inlyta®)

- Target: VEGFR1/2/3, PDGFR, c-KIT.
- Structure: 3-styryl-indazole derivative.

- Mechanism: Binds in the DFG-out conformation (Type II).[3] The indazole N2 acts as a H-bond donor to the backbone carbonyl of Glu917, and N1 accepts from Cys919. The C3-styryl group penetrates the hydrophobic pocket created by the DFG-out shift.
- Clinical Relevance: Used in Renal Cell Carcinoma (RCC).[4][5]

Entrectinib (Rozlytrek®)

- Target: TRKA/B/C, ROS1, ALK.[6][7]
- Structure: Indazole-carboxamide core.
- Mechanism: The indazole core anchors to the hinge. The C5-substituent (containing a piperazine) projects into the solvent front, improving CNS penetration—a critical feature for treating brain metastases in ROS1+ NSCLC.

Experimental Protocol: TR-FRET Kinase Assay

To validate the potency of synthesized indazole derivatives, a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay is recommended due to its high signal-to-noise ratio and resistance to compound fluorescence.

Assay Principle

Detects the phosphorylation of a specific peptide substrate by the kinase.

- Donor: Europium-labeled anti-phosphotyrosine antibody.
- Acceptor: ULight™-labeled peptide substrate.
- Signal: Phosphorylation brings Donor and Acceptor into proximity, generating FRET (Emission at 665 nm).

Step-by-Step Methodology

- Preparation: Dilute compounds in 100% DMSO (10-point dose-response).
- Kinase Reaction:

- Mix Kinase (e.g., VEGFR2, 0.5 nM final), Peptide Substrate (50 nM), and Compound (1% DMSO final) in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Tween-20).
- Incubate 15 min at RT (pre-incubation).
- Initiate reaction by adding ATP (at K_m concentration, typically 10-100 μM).
- Incubate for 60 min at RT.
- Detection:
 - Add Detection Mix (Eu-Antibody + EDTA to stop reaction).
 - Incubate 60 min.
- Readout: Measure fluorescence on a multimode plate reader (Excitation: 320nm, Emission: 615nm & 665nm).
- Analysis: Calculate Ratio (665/615). Plot % Inhibition vs. Log[Compound] to determine IC₅₀.

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